

Proper Disposal Procedures for Diphenyl(p-tolyl)phosphine (DTPP)

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Compound of Interest

Compound Name: DTPP

Cat. No.: B1239942

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This guide provides essential safety and logistical information for the proper disposal of Diphenyl(p-tolyl)phosphine (**DTPP**). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for Diphenyl(p-tolyl)phosphine is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₉ H ₁₇ P
Molecular Weight	276.32 g/mol
Appearance	White to off-white crystalline powder
Melting Point	77-81 °C (171-178 °F)
Boiling Point	215 °C (419 °F) at 11 hPa
Flash Point	>110 °C (>230 °F) - closed cup
Solubility	Insoluble in water

Hazard Identification and Safety Precautions

Diphenyl(p-tolyl)phosphine is considered a hazardous substance. It is harmful if swallowed and causes skin, eye, and respiratory system irritation.[1][2]

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Always handle **DTPP** in a well-ventilated area, preferably in a chemical fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[1]

Disposal Protocol

The following protocol outlines the step-by-step procedure for the safe disposal of **DTPP** waste.

1. Waste Collection and Segregation:

- Collect **DTPP** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a designated, properly labeled hazardous waste container.
- The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.

- Label the container clearly with "Hazardous Waste" and "Diphenyl(p-tolyl)phosphine".
- Do not mix **DTTP** waste with other incompatible waste streams. Specifically, avoid contamination with strong oxidizing agents.^[1]

2. Storage:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from sources of ignition.^[4]
- The storage area should be a designated satellite accumulation area for hazardous waste.

3. Disposal Request:

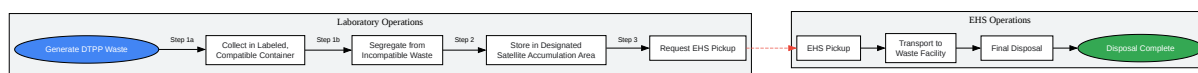
- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup.
- Follow your institution's specific procedures for hazardous waste disposal requests.

4. Emergency Procedures:

- Spills: In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in the designated hazardous waste container.^[1] For larger spills, evacuate the area and contact EHS immediately.
- Fire: Use a dry chemical powder, foam, or carbon dioxide fire extinguisher.^[1] Do not use water. Wear self-contained breathing apparatus and full protective gear.^[4]

DTTP Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Diphenyl(p-tolyl)phosphine.



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Caption: **DTPP** Disposal Workflow from laboratory generation to final disposal by EHS.

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